

# Safeguarding Your Research: A Comprehensive Guide to Handling Bromocyclopropane-d4

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## Compound of Interest

Compound Name: Bromocyclopropane-d4

Cat. No.: B590943

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For researchers and scientists in the fast-paced world of drug development, ensuring laboratory safety is paramount. This guide provides essential, immediate, and procedural information for the safe handling and disposal of **Bromocyclopropane-d4**, a deuterated reagent used in synthetic chemistry. Adherence to these protocols is critical to minimize exposure risks and ensure a safe laboratory environment.

## Essential Safety and Handling Information

**Bromocyclopropane-d4**, like its non-deuterated counterpart, is a flammable liquid whose vapors can form explosive mixtures with air.<sup>[1]</sup> It is also an irritant to the skin, eyes, and respiratory tract.<sup>[2]</sup> Therefore, stringent safety measures must be implemented during its handling and storage.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following table summarizes the required PPE for handling **Bromocyclopropane-d4**.

PPE Category	Item	Specifications and Rationale
Eye and Face Protection	Safety Goggles and Face Shield	Chemical splash goggles conforming to EN166 or OSHA 29 CFR 1910.133 standards are mandatory to protect against splashes.[2][3] A face shield should be worn over goggles during procedures with a high risk of splashing.
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended for handling halogenated hydrocarbons.[4] Always inspect gloves for tears or punctures before use and replace them immediately if contaminated. For prolonged contact, consider heavier-duty gloves.
Body Protection	Flame-Retardant Laboratory Coat	A fully buttoned, flame-retardant lab coat is required to protect skin and clothing from splashes and potential fire hazards.
Respiratory Protection	Chemical Fume Hood	All handling of Bromocyclopropane-d4 must be conducted in a certified chemical fume hood to minimize the inhalation of vapors.
Foot Protection	Closed-Toed Shoes	Sturdy, closed-toed shoes that cover the entire foot are mandatory in the laboratory to protect against spills.

## Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	C <sub>3</sub> D <sub>4</sub> HBr	
Molecular Weight	125.00 g/mol	
Appearance	Liquid	
Boiling Point	69 °C (for non-deuterated)	
Density	1.51 g/mL at 25 °C (for non-deuterated)	
Flash Point	-6 °C (closed cup) (for non-deuterated)	
Storage Temperature	2-8°C	
Shipping Hazards	Flammable Liquid	

## Operational Plan: Step-by-Step Guidance

A systematic approach to handling **Bromocyclopropane-d4** is crucial for safety and experimental success.

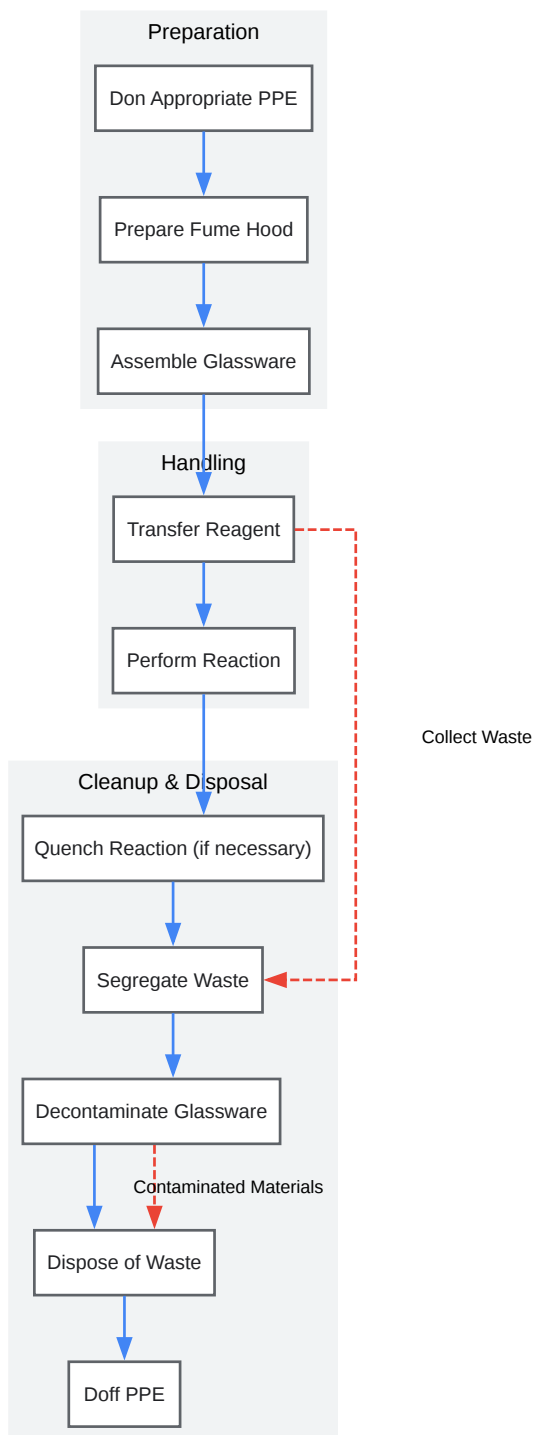
### Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Storage:** Store the container in a cool, dry, and well-ventilated area designated for flammable liquids, away from heat, sparks, and open flames. The recommended storage temperature is between 2-8°C. Ensure the container is tightly closed.

### Experimental Workflow

The following diagram illustrates the standard workflow for safely handling **Bromocyclopropane-d4** from preparation to post-experiment cleanup.

## Safe Handling Workflow for Bromocyclopropane-d4

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## References

- 1. Making sure you're not a bot! [oc-praktikum.de]
- 2. Safe Laboratory Practices: Handling and Disposing of Organic Substances - HSC Chemistry [hscprep.com.au]
- 3. fishersci.com [fishersci.com]
- 4. benchchem.com [benchchem.com]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)